

An In-depth Technical Guide to the Chemical Structure and Activity of Drupacine

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Compound of Interest

Compound Name: *Drupacine*

Cat. No.: *B208478*

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Introduction

Drupacine is a naturally occurring alkaloid belonging to the Cephalotaxus family of compounds.[1][2] Isolated from plant species such as *Cephalotaxus sinensis*, *Cephalotaxus fortunei*, and *Cephalotaxus hainanensis*, this complex molecule has garnered significant interest due to its potent biological activities.[3][4] Structurally, it is characterized by a unique oxo-bridged oxygen bond within a hexacyclic framework.[4] This guide provides a comprehensive overview of the chemical structure, properties, biological activity, and experimental protocols related to **Drupacine**, intended for researchers and professionals in the fields of chemistry and drug development.

Chemical Structure and Physicochemical Properties

Drupacine possesses a complex, polycyclic structure. Its formal chemical name, as defined by IUPAC nomenclature, is (1R,11S,12S,13R,15S)-13-methoxy-5,7,21-trioxa-19-azahexacyclo[11.7.1.02,10.04,8.011,15.015,19]henicosa-2,4(8),9-trien-12-ol.[3][4] The core of the molecule is a spirocyclic amine, a challenging motif for synthetic chemists.[1]

Quantitative Physicochemical Data

A summary of key quantitative properties for **Drupacine** is presented in the table below.

Property	Value	Source
Molecular Formula	C18H21NO5	PubChem[3]
Molecular Weight	331.4 g/mol	PubChem[3]
Exact Mass	331.14197277 Da	PubChem[3]
XLogP3	0.8	PubChem[3]
Herbicidal Activity (IC50)	38.99 mg L-1 (against A. retroflexus root)	FAO AGRIS[5]

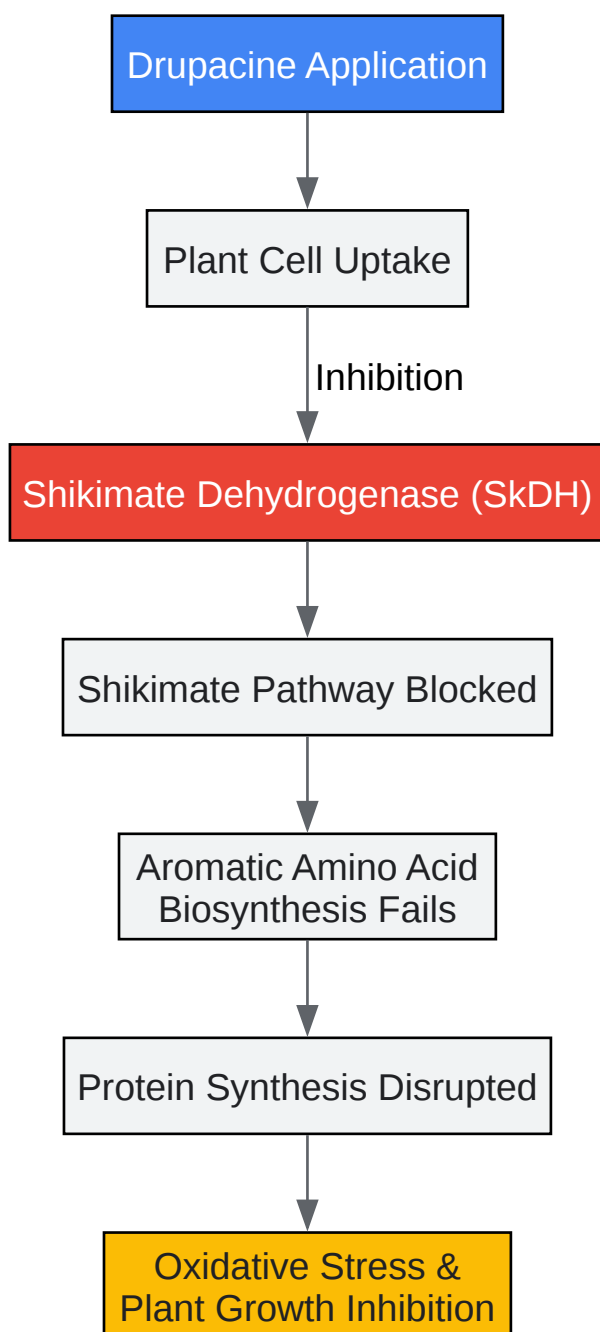
Biological Activity and Mechanism of Action

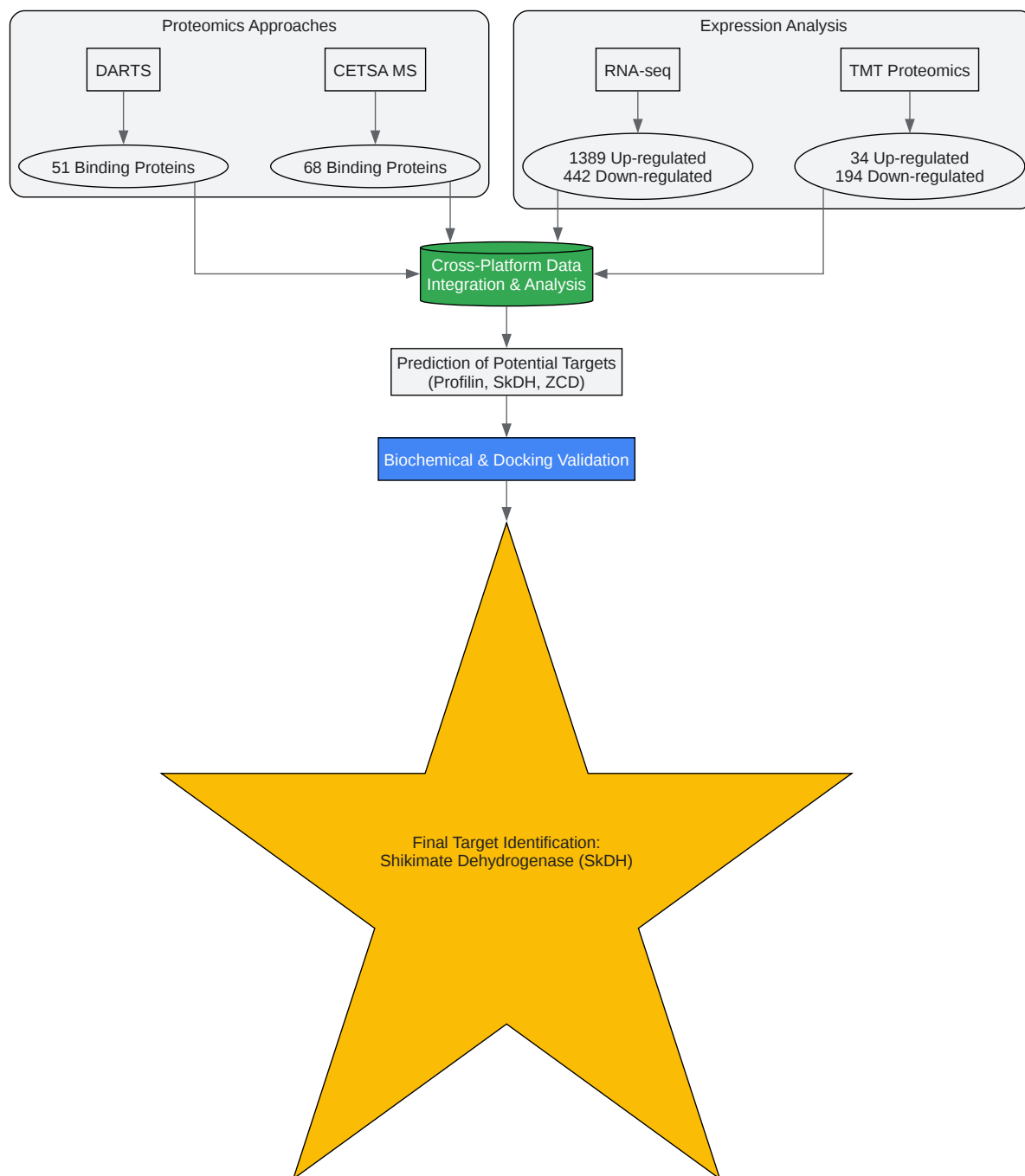
Drupacine is recognized as a potent herbicidal agent.[4] Its primary mode of action involves the inhibition of Shikimate dehydrogenase (SkDH), a crucial enzyme in the shikimate pathway.[4][6] This pathway is essential for the biosynthesis of aromatic amino acids in plants, making it an effective target for herbicides.[6]

The herbicidal effects of **Drupacine** on the weed *Amaranthus retroflexus* manifest as inhibited seed germination and seedling growth.[5] Mechanistic studies have revealed that **Drupacine** treatment leads to a decrease in α -amylase activity and soluble sugar content.[5] Furthermore, it induces oxidative stress, evidenced by an increase in relative conductivity and malondialdehyde (MDA) content, along with enhanced activities of antioxidant enzymes such as peroxidase (POD), catalase (CAT), and superoxide dismutase (SOD).[5]

Signaling Pathway of Herbicidal Action

The inhibition of Shikimate dehydrogenase by **Drupacine** disrupts essential metabolic processes in plants, leading to cell death. The logical flow of this mechanism is depicted below.





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